Spectroscopic Profile of Piperidine-3-carbohydrazide: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Piperidine-3-carbohydrazide*
CAS No.:	*689758-90-5*
Cat. No.:	*B1297797*

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This in-depth technical guide provides a comprehensive analysis of the key spectroscopic data for **Piperidine-3-carbohydrazide** ($C_6H_{13}N_3O$), a valuable heterocyclic building block in medicinal chemistry and drug development. This document is intended for researchers, scientists, and professionals in drug development, offering detailed insights into the mass spectrometry, infrared spectroscopy, and nuclear magnetic resonance spectroscopy characteristics of this compound. The interpretation of this data is crucial for structural elucidation, purity assessment, and understanding the chemical behavior of this molecule.

Molecular Structure and Physicochemical Properties

Piperidine-3-carbohydrazide is a bifunctional molecule incorporating a saturated piperidine ring and a carbohydrazide moiety. This unique combination of a cyclic secondary amine and a hydrazide group imparts specific chemical properties and reactivity, making it a versatile scaffold in the synthesis of novel pharmaceutical agents.

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Table 1: Physicochemical Properties of **Piperidine-3-carbohydrazide**

Property	Value	Source
Molecular Formula	$C_6H_{13}N_3O$	[1]
Monoisotopic Mass	143.10587 Da	[1]
Molecular Weight	~143.18 g/mol	[2]
Predicted XlogP	-1.6	[1]

The synthesis of **Piperidine-3-carbohydrazide** is typically achieved through the reaction of a piperidine-3-carboxylic acid derivative with hydrazine hydrate.[2][3]

Mass Spectrometry (MS)

Mass spectrometry is a fundamental technique for determining the molecular weight and elucidating the structure of a compound through its fragmentation patterns. For **Piperidine-3-carbohydrazide**, electron impact (EI) or electrospray ionization (ESI) can be employed.

Molecular Ion and Adducts

Under typical MS conditions, the molecular ion peak (M^+) is observed at a mass-to-charge ratio (m/z) of approximately 143, corresponding to the intact molecule.[2] In ESI-MS, common adducts are also observed, which can aid in confirming the molecular weight.

Table 2: Predicted m/z Values for Common Adducts of **Piperidine-3-carbohydrazide**

Adduct	Predicted m/z
$[M+H]^+$	144.11315
$[M+Na]^+$	166.09509
$[M+K]^+$	182.06903
$[M-H]^-$	142.09859
Data sourced from PubChem.[1]	

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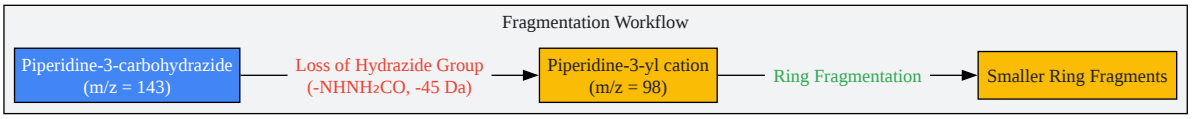
Fragmentation Pathways

The fragmentation of **Piperidine-3-carbohydrazide** is predictable and provides significant structural information. The primary fragmentation events involve the cleavage of the carbohydrazide group and fragmentation of the piperidine ring. A common pathway includes the loss of the hydrazide group, resulting in a fragment with a mass loss of 45 units.[2] The stability of the six-membered heterocyclic ring often leads to the piperidine-containing fragment being the base peak.[2]

Below is a DOT script representation of the expected fragmentation workflow.



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Caption: Proposed Mass Spectrometry Fragmentation of **Piperidine-3-carbohydrazide**.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The IR spectrum of **Piperidine-3-carbohydrazide** is characterized by distinct absorption bands corresponding to the N-H, C=O, and C-N bonds.

Table 3: Characteristic IR Absorption Bands for **Piperidine-3-carbohydrazide**

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Wavenumber (cm^{-1})	Functional Group	Vibration Mode	Expected Intensity
3200-3400	N-H (piperidine and hydrazide)	Stretching	Medium to Strong, Broad
2800-3000	C-H (aliphatic)	Stretching	Medium
1640-1680	C=O (amide I)	Stretching	Strong
1550-1650	N-H	Bending	Medium
1100-1300	C-N	Stretching	Medium

Data is based on typical values for these functional groups.[2][4]

The broad band in the 3200-3400 cm^{-1} region is indicative of the N-H stretching vibrations from both the piperidine ring and the hydrazide group.[2] The strong absorption between 1640-1680 cm^{-1} is a clear indicator of the carbonyl group of the carbohydrazide moiety.[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of a molecule.

^{1}H NMR Spectroscopy

The proton NMR spectrum of **Piperidine-3-carbohydrazide** will display signals corresponding to the protons on the piperidine ring and the hydrazide group. The piperidine ring protons are expected to appear as complex multiplets due to spin-spin coupling and the chair conformation of the ring, which results in chemically non-equivalent axial and equatorial protons.[2][5]

Table 4: Predicted ^{1}H NMR Chemical Shifts for **Piperidine-3-carbohydrazide**

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Proton Environment	Predicted Chemical Shift (δ, ppm)	Multiplicity
Piperidine Ring Protons (CH_2)	1.37 - 3.73	Complex Multiplets
Piperidine N-H	Variable (broad)	Singlet (broad)
Hydrazide N-H	Variable (broad)	Singlets (broad)
Predicted shifts are based on available data for similar structures.[2]		

The exact chemical shifts and coupling patterns can be influenced by the solvent used and the concentration of the sample. Two-dimensional NMR techniques, such as COSY and HSQC, can be invaluable in definitively assigning the proton and carbon signals of the piperidine ring.[5]

^{13}C NMR Spectroscopy

The carbon-13 NMR spectrum provides information on the different carbon environments within the molecule.

Table 5: Predicted ^{13}C NMR Chemical Shifts for **Piperidine-3-carbohydrazide**

Carbon Environment	Predicted Chemical Shift (δ, ppm)
C=O (Carbohydrazide)	~170
Piperidine Ring Carbons (CH_2)	20 - 50
Piperidine Ring Carbon (CH)	~40-50
Predicted shifts are based on typical values for piperidine and amide functionalities.[6][7]	

The carbonyl carbon of the hydrazide group will appear as a distinct peak in the downfield region of the spectrum. The carbons of the piperidine ring will resonate in the aliphatic region.

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Experimental Protocols

Sample Preparation for NMR

- Weigh approximately 5-10 mg of **Piperidine-3-carbohydrazide**.
- Dissolve the sample in a suitable deuterated solvent (e.g., DMSO-d_6, $CDCl_3$, or D_2O) in an NMR tube.
- Ensure complete dissolution; gentle vortexing or sonication may be applied if necessary.
- Acquire the NMR spectra on a spectrometer operating at a standard frequency (e.g., 400 or 500 MHz for ^1H).

Sample Preparation for IR (KBr Pellet)

- Grind a small amount (1-2 mg) of **Piperidine-3-carbohydrazide** with approximately 100 mg of dry potassium bromide (KBr) using an agate mortar and pestle until a fine, uniform powder is obtained.
- Transfer the powder to a pellet press and apply pressure to form a transparent or translucent pellet.
- Place the pellet in the sample holder of the IR spectrometer and acquire the spectrum.

Sample Preparation for Mass Spectrometry (ESI)

- Prepare a dilute solution of **Piperidine-3-carbohydrazide** (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Infuse the solution directly into the ESI source of the mass spectrometer at a low flow rate (e.g., 5-10 µL/min).
- Acquire the mass spectrum in both positive and negative ion modes to observe the molecular ion and common adducts.

Conclusion

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The spectroscopic data presented in this guide provide a comprehensive fingerprint for the structural identification and characterization of **Piperidine-3-carbohydrazide**. The combination of mass spectrometry, IR spectroscopy, and NMR spectroscopy allows for unambiguous confirmation of the molecular structure. This information is essential for researchers working with this compound, ensuring the integrity of their starting materials and the correct interpretation of their experimental results in the pursuit of novel therapeutics.

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